

Talabostat Mesylate: Reconstitution and Basic Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Talabostat mesylate

CAS No.: 150080-09-4

Cat. No.: S544468

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The following table summarizes the key physical characteristics and reconstitution data for **Talabostat mesylate** from supplier documentation [1] [2] [3].

Property	Value / Description
Molecular Weight	310.18 g/mol [1] [2] [3]
Chemical Formula	$C_9H_{19}BN_2O_3 \cdot CH_3SO_3H$ [1] [2]
CAS Number	150080-09-4 [1] [2] [3]
Purity	≥98% [1] [2] [3]
Storage	-20°C [1] [2] [3]

Solubility & Stock Solutions [1] [2] [3]

Solvent	Max Concentration
Water	62 - 100 mg/mL (~200 - 322 mM)
DMSO	62 mg/mL (~200 mM)

Reconstitution Calculators and Examples

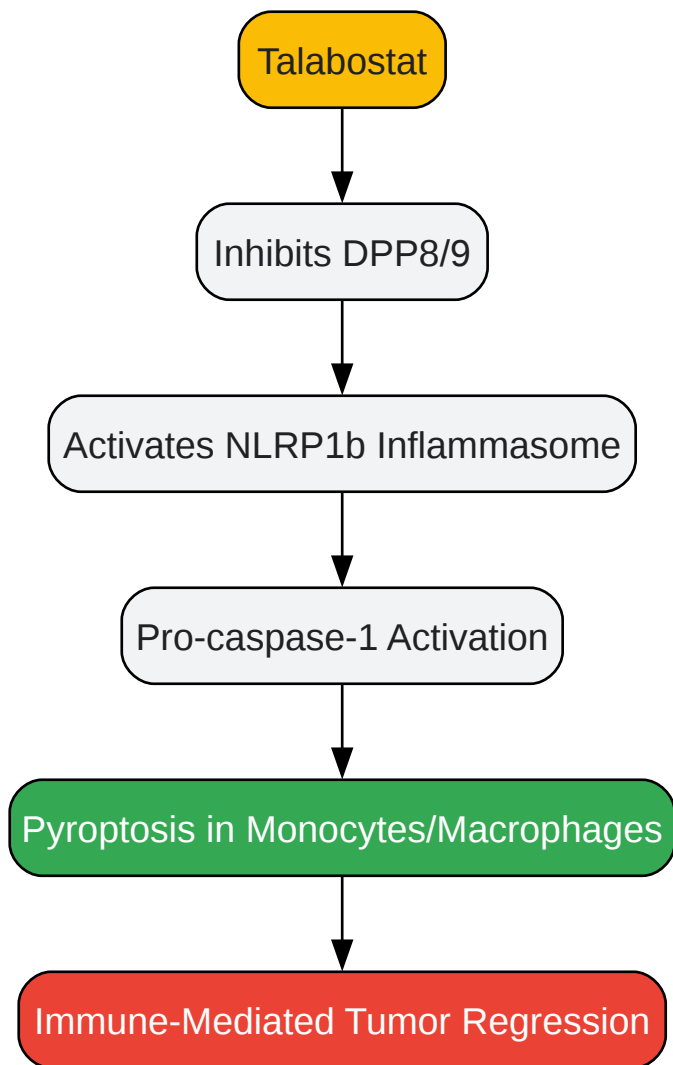
Supplier websites often provide molarity calculators. The general formula is: **Mass (mg) ÷ Molecular Weight (g/mol) ÷ Volume (mL) = Molarity (M)**

Here are example calculations for common stock solutions:

Target Concentration	Mass of Compound per 1 mL of Solvent
100 mM (in water)	($100 \text{ mM} \times 0.31018 \text{ g/mol} = 31.0 \text{ mg}$)
50 mM (in DMSO)	($50 \text{ mM} \times 0.31018 \text{ g/mol} = 15.5 \text{ mg}$)
10 mM (in water or DMSO)	($10 \text{ mM} \times 0.31018 \text{ g/mol} = 3.1 \text{ mg}$)

Mechanism of Action and Experimental Protocols

Talabostat mesylate (Val-boroPro) is a potent, orally bioavailable inhibitor of several dipeptidyl peptidases. Its key biological activity is the induction of **pyroptosis**, a pro-inflammatory form of cell death, in monocytes and macrophages [1] [2] [4]. The process is initiated by the simultaneous inhibition of the intracellular serine proteases **DPP8** and **DPP9**, which activates the NLRP1b inflammasome and pro-caspase-1, leading to Gasdermin D cleavage and pyroptosis [4].



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Detailed In Vitro Protocol for Pyroptosis Assay [4] [3] This protocol is based on experiments conducted in THP-1 macrophages.

- **Cell Line:** THP-1 monocytes or PMA-differentiated THP-1 macrophages.
- **Working Concentration:** 0.1 to 10 μ M **Talabostat mesylate**.
- **Incubation Time:** 24 hours.
- **Key Assays:**
 - **Lactate Dehydrogenase (LDH) Release:** Measure LDH in the culture supernatant using a commercial kit to quantify pyroptotic cell death.
 - **Western Blot:** Analyze cell lysates and supernatants for pro-IL-1 β and pro-IL-18. Talabostat primarily causes the release of the uncleared pro-forms during pyroptosis, not the mature cytokines.

- **Caspase-1 Inhibition:** To confirm the mechanism, pre-treat cells with a caspase-1 inhibitor (e.g., Z-VAD-FMK). This should abrogate Talabostat-induced cell death.

Troubleshooting FAQs

Q1: My cells are not undergoing cell death after Talabostat treatment. What could be wrong?

- **Check your cell type.** Talabostat selectively induces pyroptosis in cells of the monocyte/macrophage lineage (e.g., THP-1, RAW 264.7, primary macrophages). It is ineffective in U937 cells and non-myeloid cells [4].
- **Verify the concentration.** Ensure the final working concentration is in the effective range (1-10 μM). Prepare a fresh stock solution to rule out compound degradation.
- **Confirm the mechanism.** Use a caspase-1 inhibitor as a control. If cell death is not blocked, the issue may lie elsewhere [4] [3].

Q2: I see the release of pro-IL-1 β , but not the mature, cleaved form. Is this normal?

- **Yes, this is expected.** Unlike canonical inflammasome activators, DPP8/9 inhibition by Talabostat activates pro-caspase-1 without efficient autoprocessing or cleavage of IL-1 β . The active pro-caspase-1 instead cleaves Gasdermin D to initiate pyroptosis, leading to the release of intracellular contents, including pro-IL-1 β [4].

Q3: What are the key targets and their inhibition values? Talabostat is a multi-target inhibitor. The following IC₅₀ values are crucial for understanding its activity [1] [3]:

Target	IC ₅₀ (nM)
DPP4	< 4 nM
DPP8	4 nM
DPP9	11 nM
FAP	560 nM
DPP7 (QPP)	310 nM

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References

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2. Talabostat mesylate | Inflammasomes Activators [rndsystems.com]
3. Talabostat (PT-100) | DPP inhibitor | Mechanism [selleckchem.com]
4. DPP8/9 inhibition induces pro-caspase-1-dependent ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Talabostat Mesylate: Reconstitution and Basic Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544468#talabostat-mesylate-reconstitution-calculator>]

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